

Application Notes and Protocols for AZ6102 Administration in In Vivo Mouse Models

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Compound of Interest

Compound Name: AZ6102

Cat. No.: B15587340

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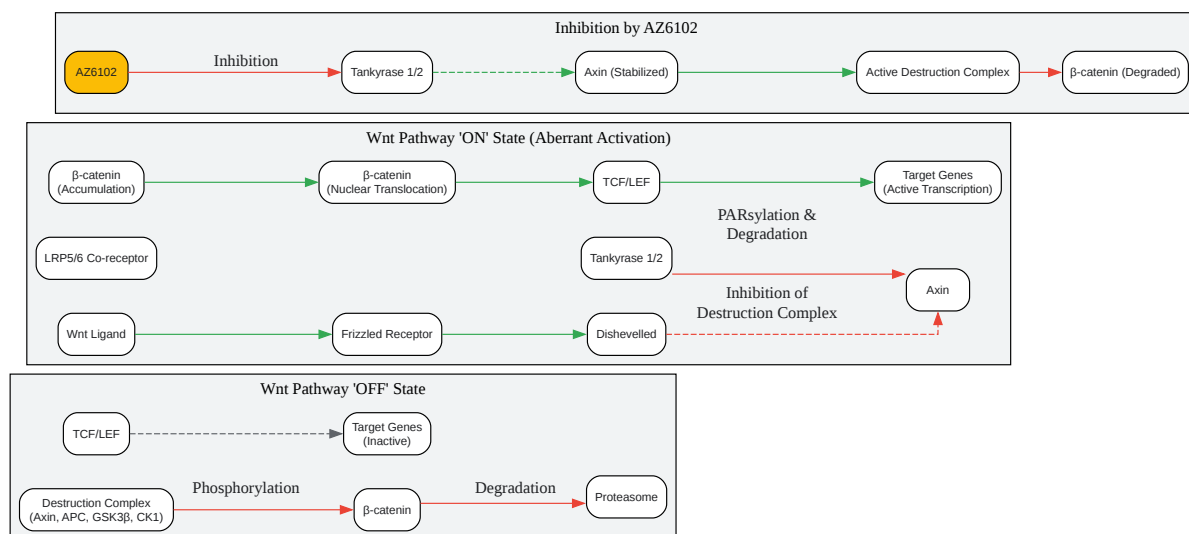
These application notes provide a comprehensive guide for the in vivo administration and dosing of **AZ6102** in mouse models, targeted at researchers in oncology and related fields.

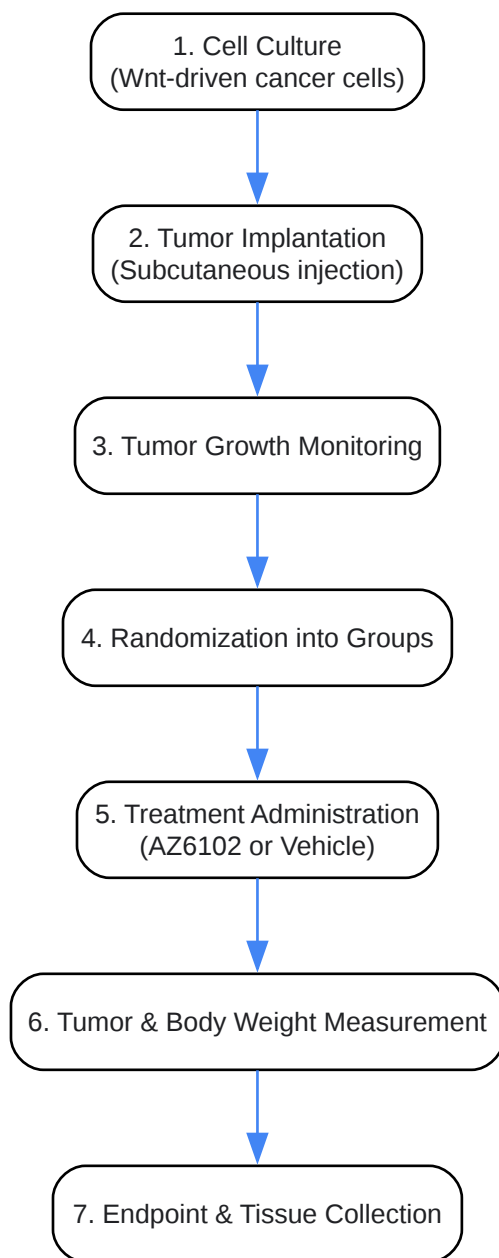
Introduction

AZ6102 is a potent and selective small molecule inhibitor of Tankyrase 1 and 2 (TNKS1/2), which are members of the poly(ADP-ribose) polymerase (PARP) family of enzymes.^{[1][2][3]} By inhibiting TNKS1/2, **AZ6102** modulates the Wnt/ β -catenin signaling pathway, a critical pathway in embryonic development and tissue homeostasis that is often dysregulated in cancer.^{[4][5]} Specifically, the inhibition of TNKS1/2 leads to the stabilization of Axin, a key component of the β -catenin destruction complex.^{[1][4]} This stabilization enhances the degradation of β -catenin, thereby reducing the transcription of Wnt target genes involved in cell proliferation.^[5] These characteristics make **AZ6102** a valuable tool for preclinical cancer research, particularly in studies involving Wnt-driven tumors.^[4]

Mechanism of Action: Wnt Signaling Pathway

AZ6102 targets the canonical Wnt signaling pathway. In the absence of Wnt ligands, a destruction complex composed of Axin, APC, GSK3 β , and CK1 phosphorylates β -catenin, targeting it for ubiquitination and proteasomal degradation.[5] Tankyrase enzymes (TNKS1 and TNKS2) PARsylate Axin, leading to its ubiquitination and degradation. The degradation of Axin destabilizes the destruction complex, allowing β -catenin to accumulate, translocate to the nucleus, and activate TCF/LEF-mediated transcription of target genes that drive cell proliferation. **AZ6102** inhibits TNKS1 and TNKS2, preventing Axin degradation and thereby promoting the destruction of β -catenin.[1][4]





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